

Application Notes and Protocols: "Hexadecane, 5-butyl-" in Lubricant Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexadecane, 5-butyl-

Cat. No.: B13788955

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of "**Hexadecane, 5-butyl-**" (CAS 6912-07-8), a branched-chain alkane, and its potential application as a component in advanced lubricant formulations. This document details its physicochemical properties, expected performance benefits, and standardized protocols for its evaluation.

Introduction

Hexadecane, 5-butyl- is a saturated hydrocarbon belonging to the isoparaffin family.^[1] Isoparaffins are known for their advantageous performance properties in lubricant applications, including high viscosity indices, low pour points, and excellent oxidation stability. These characteristics make them desirable components for high-performance synthetic lubricants. The branched structure of 5-butyl-hexadecane is anticipated to impart favorable rheological properties and thermal stability, making it a candidate for use as a base oil or a viscosity-modifying additive in various lubricant formulations.

Physicochemical Properties of Hexadecane, 5-butyl-

A summary of the known physicochemical properties of **Hexadecane, 5-butyl-** is presented in Table 1. This data is essential for formulators to predict its behavior in lubricant blends.

Property	Value	Unit	Source
Molecular Formula	C ₂₀ H ₄₂	-	[1]
Molecular Weight	282.55	g/mol	[1]
CAS Number	6912-07-8	-	[1]
Appearance	Colorless liquid	-	[2]
Dynamic Viscosity (η)	Data not available	Pa·s	[1]
Normal Boiling Point (T _{boil})	Calculated value	K	[1]
Normal Melting Point (T _{fus})	Calculated value	K	[1]
Critical Temperature (T _c)	Calculated value	K	[1]
Critical Pressure (P _c)	Calculated value	kPa	[1]

Note: Experimental data for some properties of 5-butyl-hexadecane are limited. Calculated values from chemical property databases are provided where available.

Performance in Lubricant Formulations

While specific performance data for 5-butyl-hexadecane in lubricant formulations is not readily available in the public domain, the known benefits of isoparaffins in the C20-C40 range can be used to infer its potential advantages. Isoparaffins are recognized for enhancing lubricant performance due to their unique molecular structure.[3][4]

Expected Performance Benefits of Isoparaffins in Lubricants:

Performance Parameter	Expected Benefit	Rationale
Viscosity Index (VI)	High	The branched structure of isoparaffins leads to a smaller change in viscosity with temperature fluctuations, resulting in a higher VI.[3]
Oxidation Stability	High	The saturated nature of isoparaffins provides inherent resistance to oxidation, prolonging lubricant life.[3]
Pour Point	Low	The branching in the molecular structure disrupts crystal lattice formation at low temperatures, leading to improved low-temperature fluidity.[3]
Volatility (Noack)	Low	The higher molecular weight and branched structure contribute to lower volatility compared to linear alkanes of similar carbon number.[3]
Wear Protection	Good	The stable lubricating film formed by isoparaffin-based oils can effectively reduce friction and wear between moving parts.[5][6]

Recommended Experimental Protocols

To evaluate the performance of "**Hexadecane, 5-butyl-**" as a lubricant component, a series of standardized tests should be conducted. The following are detailed protocols for key performance indicators.

Objective: To determine the kinematic viscosity of the lubricant at 40°C and 100°C and calculate the Viscosity Index (VI), which indicates the effect of temperature on viscosity. A

higher VI signifies a more stable oil.[\[7\]](#)[\[8\]](#)

Methodology (Based on ASTM D445 and ASTM D2270):[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Apparatus: Calibrated glass capillary viscometer, constant temperature bath, stopwatch.
- Procedure (ASTM D445):
 - Select a clean, dry, calibrated viscometer of a size that will give a flow time of not less than 200 seconds.
 - Charge the viscometer with the test sample in the manner dictated by the design of the instrument.
 - Place the charged viscometer in the constant temperature bath set at 40°C (or 100°C) long enough to reach temperature equilibrium.
 - Using suction, draw the liquid up to a point about 5 mm above the upper timing mark.
 - Release the suction and measure the time required for the meniscus to pass from the first timing mark to the second.
 - Repeat the measurement to obtain two readings that agree within the specified repeatability.
 - Calculate the kinematic viscosity by multiplying the average flow time by the viscometer calibration constant.
- Calculation of Viscosity Index (ASTM D2270):[\[7\]](#)[\[8\]](#)[\[15\]](#)
 - Using the kinematic viscosity values obtained at 40°C (KV40) and 100°C (KV100), calculate the Viscosity Index using the formulas provided in the ASTM D2270 standard.

Objective: To assess the ability of the lubricant to protect against wear under sliding contact conditions.

Methodology (Based on ASTM D4172 - Four-Ball Method):[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Apparatus: Four-Ball Wear Test Machine, microscope for wear scar measurement.
- Procedure:
 - Three 12.7-mm diameter steel balls are clamped together and covered with the lubricant sample.[\[18\]](#)[\[19\]](#)
 - A fourth 12.7-mm diameter steel ball is pressed with a specified force (e.g., 392 N) into the cavity formed by the three clamped balls.[\[18\]](#)[\[19\]](#)
 - The test lubricant is heated to a specified temperature (e.g., 75°C).[\[18\]](#)[\[19\]](#)
 - The top ball is rotated at 1200 rpm for 60 minutes.[\[18\]](#)[\[19\]](#)
 - After the test, the three lower balls are cleaned, and the average diameter of the wear scars is measured using a microscope.
 - A smaller wear scar diameter indicates better anti-wear properties.[\[17\]](#)

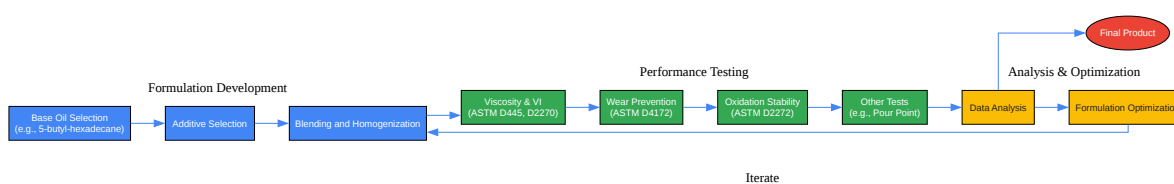
Objective: To evaluate the resistance of the lubricant to oxidation under accelerated conditions.

Methodology (Based on ASTM D2272 - Rotating Pressure Vessel Oxidation Test - RPVOT):[\[21\]](#)
[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

- Apparatus: Rotating pressure vessel, oxygen supply, catalyst coil (copper), constant temperature bath.
- Procedure:
 - A 50g sample of the oil is placed in the pressure vessel with 5 mL of water and a copper catalyst coil.
 - The vessel is sealed, charged with oxygen to a pressure of 620 kPa, and placed in a constant temperature bath at 150°C.
 - The vessel is rotated at 100 rpm.
 - The pressure inside the vessel is monitored continuously.

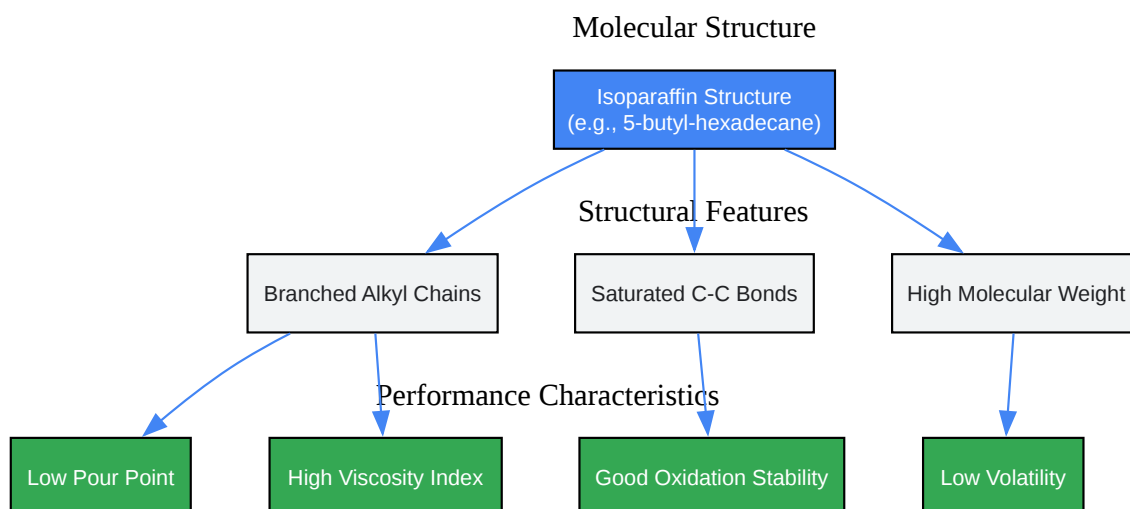
- The test is complete when the pressure drops by 175 kPa from the maximum pressure.
- The time taken to reach this pressure drop is the oxidation stability of the oil, reported in minutes. A longer time indicates higher oxidation stability.

Visualizations



[Click to download full resolution via product page](#)

Caption: General workflow for lubricant formulation and testing.



[Click to download full resolution via product page](#)

Caption: Structure-property relationship of isoparaffins in lubricants.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hexadecane, 5-butyl- (CAS 6912-07-8) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. Hexadecane | C₁₆H₃₄ | CID 11006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. aidic.it [aidic.it]
- 4. researchgate.net [researchgate.net]
- 5. Comparative Analysis of the Lubrication, Friction, and Wear of Injection System Materials, with Synthetic Paraffinic Kerosene, Jet-A, and ULSD | NSF Public Access Repository [par.nsf.gov]
- 6. sae.org [sae.org]
- 7. store.astm.org [store.astm.org]
- 8. ASTM D2270 – SPL [spllabs.com]
- 9. ASTM D2270 / Viscosity index (VI) from 40°C and 100°C | Anton Paar Wiki [wiki.anton-paar.com]
- 10. store.astm.org [store.astm.org]
- 11. ASTM D445 – SPL [spllabs.com]
- 12. ASTM D445 - eralytics [eralytics.com]
- 13. tamson-instruments.com [tamson-instruments.com]
- 14. apmtesting.com [apmtesting.com]
- 15. precisionlubrication.com [precisionlubrication.com]
- 16. store.astm.org [store.astm.org]

- 17. ASTM D4172-94 | Wear Preventive Characteristics of Lubricating Fluid - Rtec Instruments [rtec-instruments.com]
- 18. kelid1.ir [kelid1.ir]
- 19. img.antpedia.com [img.antpedia.com]
- 20. store.astm.org [store.astm.org]
- 21. store.astm.org [store.astm.org]
- 22. Lin-Tech: OilLab 571: Oxidation Stability of Steam Turbine Oils [lin-tech.ch]
- 23. RPVOT RBOT ASTM D2272 Testing [intertek.com]
- 24. store.astm.org [store.astm.org]
- 25. focuslab.co.th [focuslab.co.th]
- To cite this document: BenchChem. [Application Notes and Protocols: "Hexadecane, 5-butyl-" in Lubricant Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13788955#hexadecane-5-butyl-as-a-component-in-lubricant-formulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com